Physicochemical Properties of Key Halogenated Benzaldehyde Isomers

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Compound of Interest

Compound Name:	*2-Bromo-4-chloro-6-fluorobenzaldehyde*
CAS No.:	*1135531-73-5*
Cat. No.:	*B1377220*

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The precise positioning of electron-withdrawing halogen substituents on the benzaldehyde ring profoundly influences the molecule's reactivity, polarity, and other physical characteristics. The following table summarizes the key properties of 2-Bromo-6-chloro-4-fluorobenzaldehyde and its closely related, more extensively documented isomers.

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Property	2-Bromo-6-chloro-4-fluorobenzaldehyde	2-Bromo-4-chlorobenzaldehyde	2-Bromo-6-fluorobenzaldehyde	2-Bromo-4-fluorobenzaldehyde
CAS Number	1433990-64-7[1]	84459-33-6[2]	360575-28-6	59142-68-6[3][4]
Molecular Formula	$C_7H_3BrClFO$[1]	C_7H_4BrClO[2]	C_7H_4BrFO	C_7H_4BrFO[3][4]
Molecular Weight	237.45 g/mol	219.46 g/mol [2]	203.01 g/mol	203.01 g/mol [3][4]
Appearance	Not specified	Solid[2]	Powder	White to light yellow powder/crystal
Melting Point	Not specified	68-73 °C[2]	43-47 °C	63.0 to 67.0 °C

Synthetic Pathways and Methodologies

The synthesis of polysubstituted benzaldehydes often involves multi-step sequences that require careful control of regioselectivity. While a specific, documented synthesis for **2-Bromo-4-chloro-6-fluorobenzaldehyde** is not readily available, a general and illustrative synthetic workflow can be conceptualized based on established organic chemistry principles.

A plausible synthetic strategy would involve the selective halogenation of a pre-functionalized benzene ring. For instance, starting from a fluorinated toluene derivative, one could introduce the bromo and chloro substituents through electrophilic aromatic substitution reactions, with the directing effects of the existing groups guiding the regiochemical outcome. The final step would be the oxidation of the methyl group to an aldehyde.

Below is a conceptual workflow for the synthesis of a tri-halogenated benzaldehyde, illustrating the logical progression of such a synthesis.

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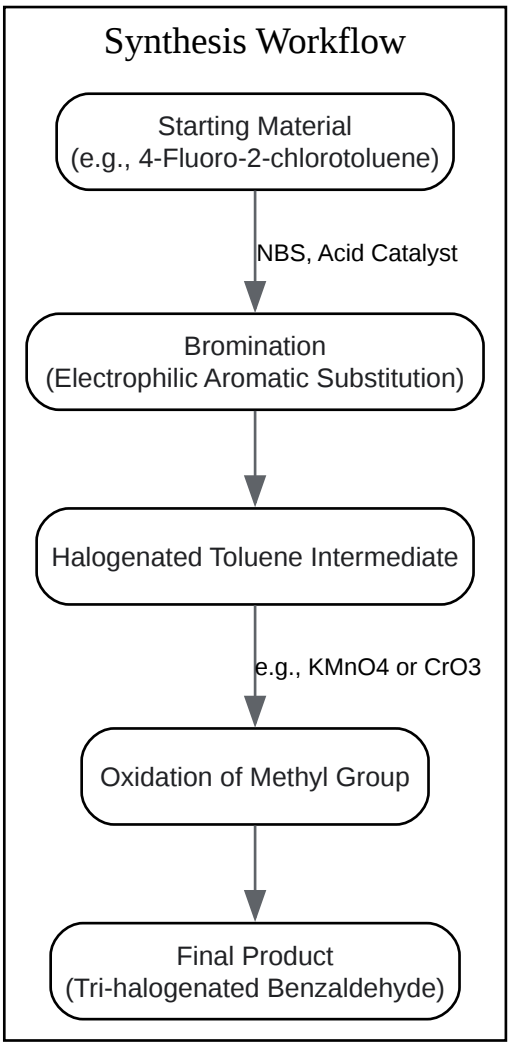

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Caption: A conceptual workflow for the synthesis of a tri-halogenated benzaldehyde.

A documented method for the preparation of 2-bromo-4-fluorobenzaldehyde involves the bromination of 4-fluorobenzaldehyde using reagents like dibromohydantoin in an acidic medium.[5] This highlights a common strategy of direct halogenation on a benzaldehyde core.

Representative Experimental Protocol: Synthesis of 2-Bromo-4-fluorobenzaldehyde

The following protocol is based on a patented method for the synthesis of 2-bromo-4-fluorobenzaldehyde and serves as an illustrative example of a halogenation reaction on a benzaldehyde substrate.[6]

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- Dissolution: Dissolve 4-fluorobenzaldehyde in a suitable acidic solvent (e.g., a mixture of acetic acid and sulfuric acid).[6]
- Heating and Initial Bromination: Heat the solution to a temperature between 30-100°C. While stirring, add a brominating agent (e.g., N-bromosuccinimide or bromine). Continue the reaction for 1-24 hours.[6]
- Further Bromination: Add a second portion of the brominating agent and continue the reaction for an additional 24-72 hours to ensure complete conversion.[6]
- Quenching: After the reaction is complete, pour the reaction mixture into ice water to precipitate the crude product.[6]
- Extraction and Purification: Extract the aqueous mixture with an organic solvent (e.g., hexane). Wash the combined organic layers, dry over an anhydrous salt, and concentrate under reduced pressure to obtain the crude 2-bromo-4-fluorobenzaldehyde. Further purification can be achieved by recrystallization or chromatography.[6]

Applications in Drug Discovery and Medicinal Chemistry

Halogenated benzaldehydes are crucial intermediates in the pharmaceutical industry. The presence of halogen atoms can significantly modulate a molecule's pharmacokinetic and pharmacodynamic properties, including its lipophilicity, metabolic stability, and binding affinity to biological targets.

2-Bromo-6-chloro-4-fluorobenzaldehyde and its isomers serve as versatile scaffolds for the construction of more complex molecules, including heterocyclic systems that are prevalent in many drug candidates. The aldehyde functional group provides a reactive handle for a wide range of chemical transformations, such as:

- Reductive amination to form substituted benzylamines.
- Wittig reactions to introduce carbon-carbon double bonds.
- Condensation reactions with various nucleophiles to synthesize heterocycles like quinolines, indazoles, and pyrimidines.[7]

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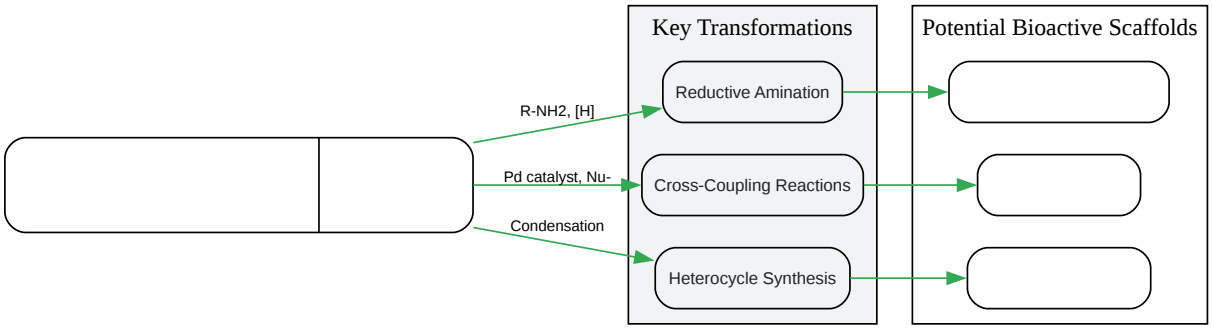
The differential reactivity of the C-Br and C-Cl bonds in 2-Bromo-6-chloro-4-fluorobenzaldehyde can be exploited in sequential cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), allowing for the regioselective introduction of different substituents.



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Caption: Synthetic utility of 2-Bromo-6-chloro-4-fluorobenzaldehyde in generating diverse molecular scaffolds.

Analytical Characterization

The structural elucidation of 2-Bromo-6-chloro-4-fluorobenzaldehyde and its isomers relies on a combination of standard analytical techniques.

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Analytical Technique	Expected Observations
Nuclear Magnetic Resonance (NMR)	^{1}H NMR: Aromatic protons will appear as distinct multiplets, with chemical shifts influenced by the neighboring halogen atoms. The aldehyde proton will be a singlet in the downfield region (around 10 ppm). ^{13}C NMR: The number of signals will correspond to the number of unique carbon atoms. The carbonyl carbon will be significantly downfield. ^{19}F NMR: A singlet or multiplet, depending on coupling with nearby protons.
Infrared (IR) Spectroscopy	A strong absorption band characteristic of the aldehyde C=O stretch will be observed around 1700 cm^{-1}. C-H stretching of the aldehyde and aromatic ring, as well as C-X (halogen) vibrations, will also be present.
Mass Spectrometry (MS)	The molecular ion peak will correspond to the molecular weight of the compound. The isotopic pattern of bromine (^{19}Br and ^{81}Br in ~1:1 ratio) and chlorine (^{35}Cl and ^{37}Cl in ~3:1 ratio) will result in a characteristic cluster of peaks for the molecular ion and fragments containing these halogens.

Safety and Handling

As with all halogenated aromatic compounds, 2-Bromo-6-chloro-4-fluorobenzaldehyde and its isomers should be handled with appropriate safety precautions in a well-ventilated fume hood.

- Hazards: These compounds are generally classified as irritants to the skin, eyes, and respiratory system. They may be harmful if swallowed or inhaled.[8]
- Personal Protective Equipment (PPE): Wear safety goggles, chemical-resistant gloves, and a lab coat.

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- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Conclusion

While **2-Bromo-4-chloro-6-fluorobenzaldehyde** remains an elusive target in the chemical literature, its structural isomer, 2-Bromo-6-chloro-4-fluorobenzaldehyde, and other related compounds offer a rich and versatile platform for synthetic innovation. This guide provides a foundational understanding of the physicochemical properties, synthetic considerations, and potential applications of these valuable building blocks. For researchers and drug development professionals, a deep appreciation of the nuanced interplay of halogen substituents is essential for the strategic design and synthesis of the next generation of complex, biologically active molecules.

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